Technical Support Center: Astrazon Red 6B Degradation

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Compound of Interest

Compound Name:	*ASTRAZONE RED*
CAS No.:	*14097-03-1*
Cat. No.:	*B078886*

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Topic: Photodegradation Pathways & Troubleshooting under UV Irradiation Chemical Identity: C.I. Basic Violet 7 (Methine Class) | CAS: 6441-82-3 Support Level: Tier 3 (Senior Scientist / R&D)

Executive Technical Overview

Astrazon Red 6B is a cationic methine dye characterized by a conjugated system linking a 1,3,3-trimethylindolium moiety to an N-(2-chloroethyl)-N-ethyl-aniline group.[3] Under UV irradiation (typically 254 nm or 365 nm), particularly in the presence of photocatalysts like TiO_2, the molecule undergoes oxidative degradation driven by hydroxyl radicals (

) and superoxide anions (

).

The degradation is not a single-step destruction but a cascade of competing reactions:

- N-De-alkylation: Stepwise removal of the ethyl and chloroethyl groups (observable as a hypsochromic "Blue" shift in absorption).

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- Chromophore Cleavage: Attack on the methine bridge (

  ), destroying the visible color.
- Mineralization: Oxidation of the aromatic rings into

  ,

  ,

  , and

  .

Troubleshooting & FAQs

Field-proven solutions for common experimental anomalies.

Q1: Why is the absorbance maximum ( ) shifting blue (hypsochromic shift) rather than just decreasing?

Diagnosis: This is a signature of the N-de-alkylation pathway. Technical Explanation: Astrazon Red 6B owes its red/violet color to the auxochromic alkyl groups attached to the amine nitrogen. As UV-generated radicals attack these groups, the dye loses ethyl/chloroethyl chains one by one.

- Mechanism: The dye converts from a fully alkylated state to partially alkylated intermediates (e.g., N-de-ethylated Basic Violet 7).
- Actionable Step: Do not interpret this as "no degradation." Quantify the peak area shift. If you require color removal without intermediates, increase the ratio of

  radicals (e.g., add

) to favor direct chromophore cleavage over peripheral de-alkylation.

Q2: The degradation rate slows significantly after the first 20 minutes. Why?

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Diagnosis: Catalyst surface poisoning or competitive adsorption. Technical Explanation:

- Cl- Inhibition: Basic Violet 7 releases chloride ions (

) during degradation. High concentrations of

  can scavenge hydroxyl radicals, forming less reactive chlorine radicals (

).
- Intermediate Adsorption: Cationic intermediates may bind strongly to the negatively charged catalyst surface (at high pH), blocking active sites. Actionable Step:
- Check pH: Ensure pH is optimized. For cationic dyes on TiO_2, neutral to slightly alkaline pH (pH 7-9) often favors adsorption, but highly alkaline conditions can cause repulsion if the catalyst surface becomes saturated.
- Protocol Adjustment: Perform a washing step or use a fresh catalyst aliquot to confirm surface fouling.

Q3: My TOC (Total Organic Carbon) removal is only 40% while Color Removal is >95%.

Diagnosis: Incomplete mineralization. Technical Explanation: The chromophore (color) is destroyed easily by breaking the methine bridge. However, the resulting aromatic fragments (benzene derivatives, indolium rings) remain in solution and contribute to TOC. Actionable Step: Extend irradiation time. The kinetic rate for ring-opening (mineralization) is typically

slower than decolorization. Consider coupling with ozonation or sonolysis if rapid mineralization is required.

Degradation Pathway Visualization

The following diagram maps the degradation logic, moving from the parent molecule through specific intermediates to final mineralization.[4]

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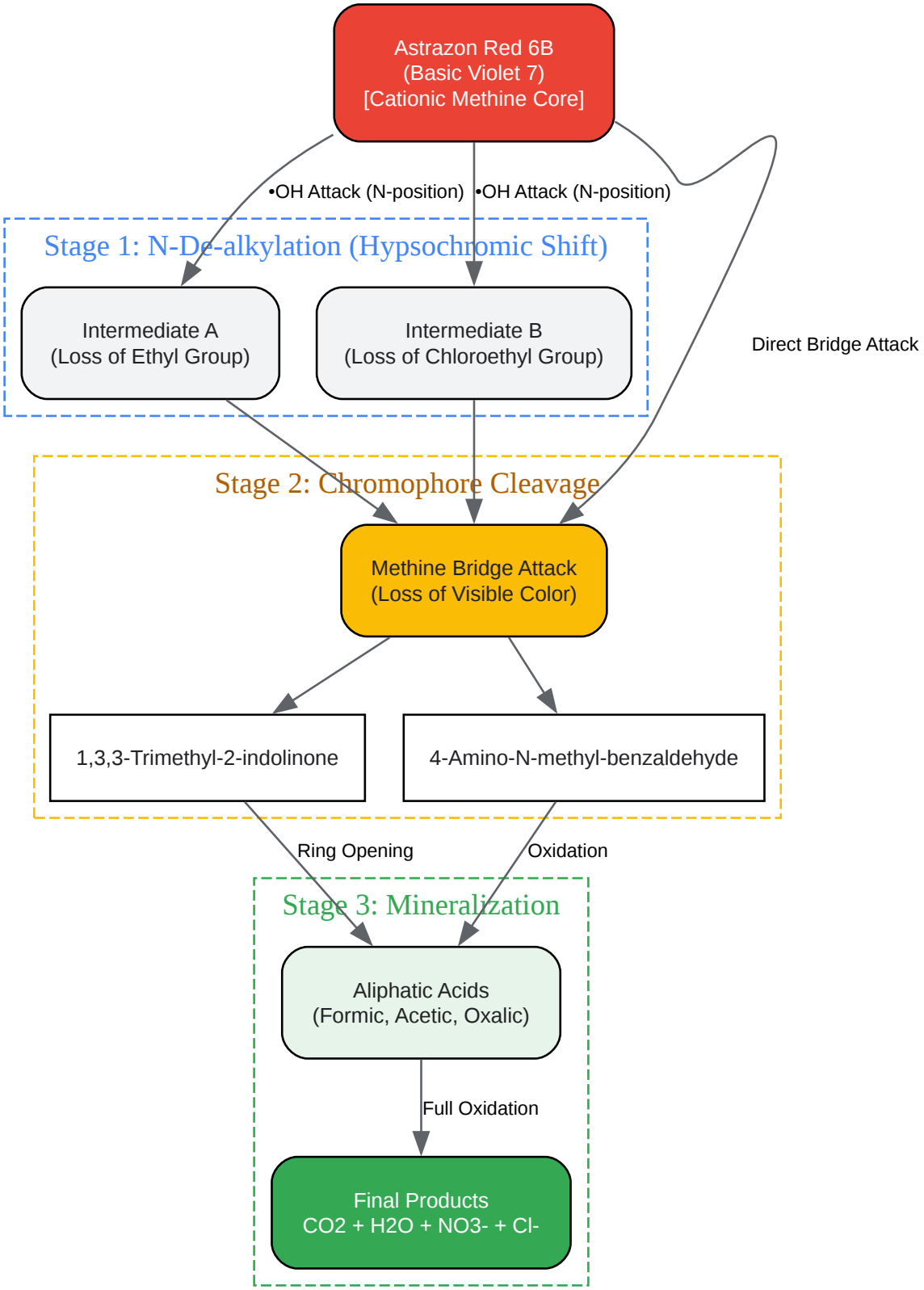

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Caption: Proposed degradation cascade of Astrazon Red 6B showing competitive de-alkylation and cleavage pathways leading to mineralization.

Standardized Experimental Protocol

Use this protocol to generate reproducible kinetic data.

Workflow: UV/TiO_2 Photocatalytic Degradation

Reagents:

- Astrazon Red 6B (Purified, >98%)
- Aeroxide® P25 TiO_2 (or equivalent photocatalyst)
- Deionized Water (18.2 MΩ·cm)

Step-by-Step Procedure:

- Preparation:
  - Prepare a 20 mg/L stock solution of Astrazon Red 6B.
  - Add 0.5 g/L TiO_2 catalyst.
  - Critical: Sonicate for 10 mins to disperse catalyst aggregates.
- Dark Adsorption Equilibrium:
  - Stir the suspension in the dark for 30 minutes.
  - Why? To distinguish between physical adsorption and photocatalytic degradation.
- Irradiation:
  - Light Source: UV-A (365 nm) or UV-C (254 nm) lamp, 15W or higher.
  - Distance: Fixed at 10 cm from the solution surface.

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- Agitation: Magnetic stirring at 300 RPM.

- Sampling:
  - Extract 3 mL aliquots at t = 0, 5, 10, 20, 40, 60, 90 mins.
  - Filtration: Pass through a 0.22 µm PTFE syringe filter to remove catalyst particles (centrifugation is an alternative if dye adsorbs to filter).

- Analysis:
  - UV-Vis: Monitor

    (approx. 550-560 nm) for decolorization.
  - TOC Analyzer: Monitor mineralization.
  - LC-MS (Optional): Identify intermediates (Look for m/z peaks corresponding to M-29 (ethyl loss) or M-63 (chloroethyl loss)).

Kinetic Data Summary (Reference Values)

Compare your results against these typical values for cationic dyes under UV/TiO_2.

Parameter	Pseudo-First-Order Rate Constant ( )	Half-Life ( )	Notes
Decolorization		15 - 35 min	Fast. Driven by bridge cleavage.
De-alkylation		20 - 50 min	Slower. Causes spectral blue shift.
Mineralization (TOC)		> 120 min	Rate-limiting step.

References

- Chemical Structure & Identity

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- Title: Astrazon Red 6B (Basic Violet 7) Chemical Properties.[1][2][3]
- Source: PubChem / Chemical Book.
- URL:[Link]

- General Mechanism (Cationic Dye Degradation)
  - Title: Photocatalytic degradation of Crystal Violet (Basic Violet 3) on Nano TiO2.[5]
  - Source: Longdom Publishing.
  - URL:[Link]

- Intermediate Identification (Methine Dyes)
  - Title: Degradation pathways of reactive and cationic dyes under advanced oxid
  - Source: NIH / PubMed (Contextual Reference on N-de-alkyl
  - URL:[Link]

- Experimental Protocols
  - Title: Photocatalytic Dye Degradation
  - Source: ACS Public
  - URL:[Link]

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